

Application Notes and Protocols for the Synthesis of Bridged Annulene Systems

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Compound of Interest

Compound Name: [22]Annulene

CAS No.: 3227-79-0

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes detail established and contemporary techniques for the synthesis of bridged annulene systems. This document provides detailed experimental protocols, comparative quantitative data, and visual workflows to guide researchers in the preparation of these structurally unique and theoretically significant molecules.

Introduction

Bridged annulenes are a fascinating class of non-planar aromatic compounds where a bridge, typically a methylene, ether, or amine group, spans across a cyclic conjugated system. This structural feature enforces a specific conformation on the annulene ring, influencing its aromaticity, stability, and reactivity. The synthesis of these complex architectures has been a significant challenge and a testament to the ingenuity of synthetic organic chemists. These compounds are not only of academic interest for studying the principles of aromaticity but also hold potential in materials science and as scaffolds in medicinal chemistry.

This document outlines key synthetic strategies and provides detailed protocols for the preparation of representative bridged[1],[2], and[3]annulene systems, including heteroatom-bridged analogues.

I. Synthesis of Bridged[1]Annulenes: The Vogel Synthesis of 1,6-Methano[1]annulene

One of the most classic and widely recognized methods for the synthesis of a bridged annulene is the Vogel synthesis of 1,6-methano[1]annulene. This multi-step procedure remains a cornerstone in the field and is a valuable illustration of key synthetic transformations.

Experimental Protocol: Synthesis of 1,6-Methano[1]annulene[4]

This protocol is an improved version of the method originally developed by Vogel and Roth.[4]

Step 1: Birch Reduction of Naphthalene to 1,4,5,8-Tetrahydronaphthalene (Isotetralin)

- In a 12-L three-necked round-bottomed flask equipped with a dry ice condenser, a mechanical stirrer, and a gas inlet tube, condense 3 L of ammonia.
- With vigorous stirring, add 192.3 g (8.36 g-atoms) of sodium in small portions over 1 hour.
- To the resulting blue solution, add a solution of 192.3 g (1.50 moles) of naphthalene in a mixture of 750 mL of diethyl ether and 600 mL of ethanol dropwise over 3 hours.
- Stir the reaction mixture at -78°C for an additional 6 hours.
- Allow the ammonia to evaporate overnight.
- To the remaining white residue, slowly add 120 mL of methanol to quench any unreacted sodium, followed by 4-5 L of ice water.
- Extract the mixture with 1 L of ether.
- Evaporate the ether phase under reduced pressure to yield a white solid.

- Recrystallize the solid from methanol to afford 148–158 g (75–80%) of 1,4,5,8-tetrahydronaphthalene.

Step 2: Dichlorocarbene Addition to form 11,11-Dichlorotricyclo[4.4.1.0¹⁶]undeca-3,8-diene

This step involves the in-situ generation of dichlorocarbene from chloroform and potassium tert-butoxide.

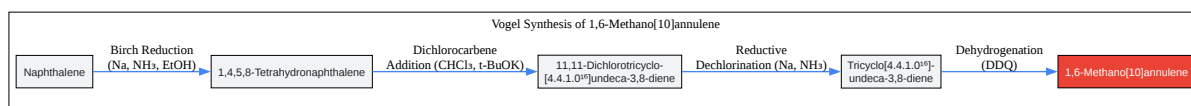
Step 3: Reductive Dechlorination

The dichlorocyclopropane intermediate is then reduced to remove the chlorine atoms, typically using sodium in liquid ammonia.

Step 4: Dehydrogenation to 1,6-Methano[1]annulene

- In a 2-L three-necked round-bottomed flask fitted with a stirrer, reflux condenser, and an argon inlet, dissolve 149 g (0.656 mole) of 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) in 900 mL of anhydrous dioxane.
- To the solution, add 43.8 g (0.300 mole) of tricyclo[4.4.1.0¹⁶]undeca-3,8-diene and 10 mL of glacial acetic acid.
- Flush the system with argon and heat the stirred mixture under reflux for 5 hours.
- After cooling, filter the reaction mixture and wash the residue with n-hexane.
- Pass the combined filtrate and washings through a column of neutral alumina, eluting with n-hexane.
- Remove the solvent by distillation and distill the residual liquid under reduced pressure to yield 36.2–37.0 g (85–87%) of faintly yellow 1,6-methano[1]annulene.

Synthetic Workflow for 1,6-Methano[1]annulene



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Caption: Synthetic pathway for 1,6-methano[1]annulene via the Vogel synthesis.

II. Synthesis of Bridged[2]Annulenes

The synthesis of larger bridged annulene systems often employs different strategies, building upon precursors that can be cyclized to form the macrocyclic core. A notable example is the synthesis of syn-1,6:8,13-dimethano[2]annulene derivatives.

Experimental Protocol: Synthesis of a syn-1,6:8,13-Dimethano[2]annulene Dicarboximide Derivative[5]

This protocol describes a short-step synthesis starting from cyclohepta-1,3,5-triene-1,6-dicarbaldehyde.

Step 1: Synthesis of bicyclo[5.4.1]dodeca-1(11),2,5,7,9-pentaene-3,5-dicarbaldehyde[5]

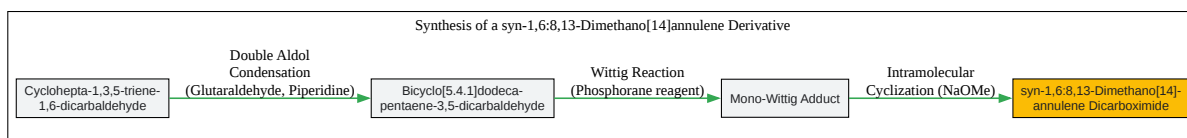
- To a refluxing solution of 740 mg (5.00 mmol) of cyclohepta-1,3,5-triene-1,6-dicarbaldehyde and 0.987 mL (10.0 mmol) of piperidine in 10 mL of acetic acid, slowly add a 50% aqueous solution of glutaraldehyde (2.00 g, 10.0 mmol).
- Reflux the mixture for an additional 4 hours.
- Pour the reaction mixture into 200 mL of cold water and extract with ether/hexane (4 x 30 mL).
- Wash the combined organic layers with saturated NaHCO_3 solution and brine, and dry over Na_2SO_4 .

- Remove the solvent under reduced pressure and purify the residue by silica gel chromatography to give 360 mg (34%) of the bicyclic dialdehyde.

Step 2: Synthesis of the syn-1,6:8,13-Dimethano[2]annulene Dicarboximide[5]

- The bicyclic dialdehyde is reacted with a phosphorane reagent in acetic acid to yield mono- and double-Wittig adducts.
- The mono-adduct is then subjected to intramolecular cyclization under basic conditions (sodium methoxide in methanol) to afford the target dicarboximide in 86% yield.

Synthetic Workflow for a syn-1,6:8,13-Dimethano[2]annulene Derivative



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Caption: Synthetic pathway for a syn-1,6:8,13-dimethano[2]annulene derivative.

III. Synthesis of Heteroatom-Bridged Annulenes

The introduction of heteroatoms, such as sulfur or nitrogen, into the bridge or the periphery of annulenes can significantly alter their electronic properties and reactivity.

Synthesis of Sulfur-Bridged Annulenes

A simple route to sulfur-bridged annulenes utilizes the McMurry coupling reaction of thiophene-derived dialdehydes as a key step.[6]

Synthesis of Nitrogen-Bridged Annulenes

Nitrogen-bridged annulenes have also been synthesized, often starting from precursors that can be cyclized to form the heterocyclic core. For example, 8b,8c-diazacyclopent[*g*]acenaphthylene, a nitrogen-bridged[7]annulene derivative, has been prepared.[8]

IV. Quantitative Data Summary

The following tables summarize key quantitative data for selected bridged annulene systems to facilitate comparison.

Table 1: Spectroscopic Data for Bridged Annulenes

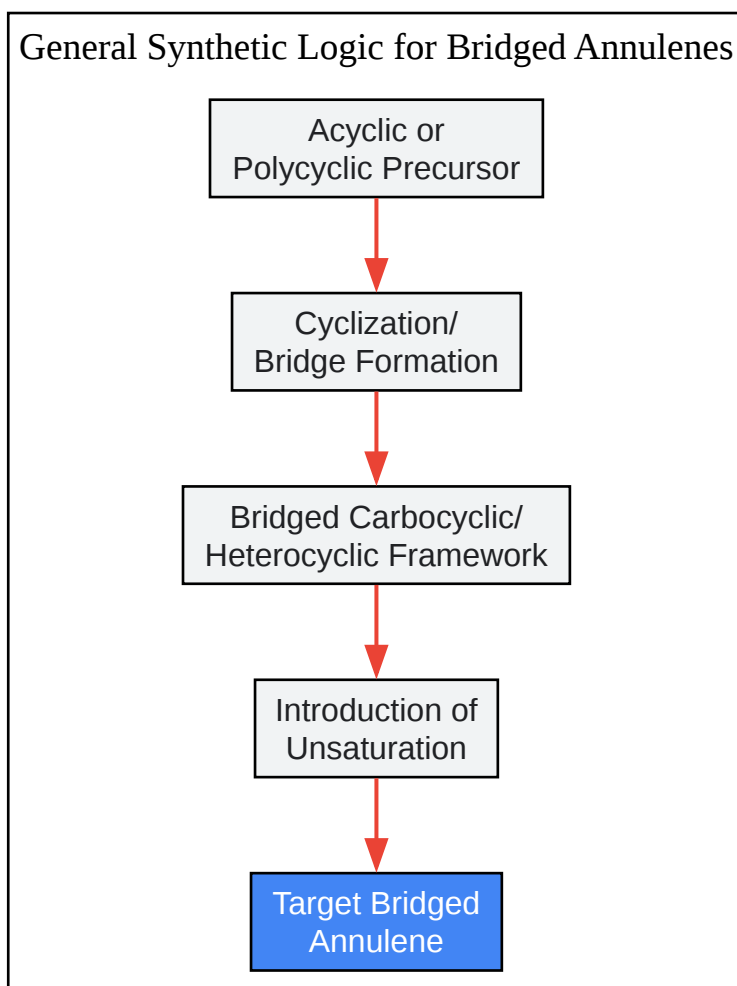
Compound	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)	UV-Vis (λ _{max} , nm)	IR (cm ⁻¹)
1,6-Methano[1]annulene	6.8–7.5 (AA'BB' system, vinylic H), -0.5 (s, bridge H)[4]	127.8, 121.5[2]	275, 454[2]	3057, 2186, 1654, 1472, 1417, 1272, 1185, 951, 732[2]
syn-1,6:8,13-Dimethano[2]annulene Dicarboximide Derivative	9.36 (s, 2H), 7.15 (m, 4H), 6.66 (s, 2H), 4.98 (d, 1H), 4.13 (d, 1H), 3.34 (d, 1H), 0.66 (d, 1H) (for dialdehyde precursor)	193.0, 148.0, 132.0, 131.0, 123.0, 119.0, 28.5, 17.1 (for dialdehyde precursor)	-	1669, 1655, 1594, 939, 752 (for dialdehyde precursor)[5]
[3]Annulene	9.28 (12H, outer), -2.99 (6H, inner) at -60°C	127.8, 121.5 (at -40°C)[2]	275, 454[2]	3057, 2186, 1841, 1654, 1472, 1417, 1272, 1185, 951, 732[2]

Table 2: Selected Structural Data for Bridged Annulenes from X-ray Crystallography

Compound	Bridge Type	Key Bond Lengths (Å)	Key Bond Angles (°)
1,6-Methano[1]annulene Derivative	Methylene	C1-C6: ~1.8[9]	-
syn-1,6:8,13-Bismethano[2]annulene	Methylene	C-C (annulene ring): 1.39-1.40	-
7-methoxycarbonyl-anti-1,6:8,13-dimethano[2]annulene	Methylene	C1-C6: 2.239, C8-C13: 2.247	-

V. Logical Relationships in Synthesis Design

The synthesis of bridged annulenes often involves a logical progression of reactions designed to construct the carbon skeleton and then introduce the required unsaturation to achieve the final aromatic or conjugated system.



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Caption: Generalized logical workflow for the synthesis of bridged annulene systems.

Conclusion

The synthesis of bridged annulene systems continues to be an active area of research, driven by the desire to understand the fundamental principles of aromaticity and to create novel molecular architectures with unique properties. The protocols and data presented here provide a valuable resource for researchers embarking on the synthesis of these challenging yet rewarding molecules. The continued development of new synthetic methodologies will undoubtedly lead to the creation of even more complex and fascinating bridged annulene systems in the future.

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